

Stability Storage Conditions & Study Design

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Compound Focus: Gardenin A

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Stability storage testing provides evidence that a formulation remains safe, effective, and physically stable over time under defined storage conditions, which is critical for determining shelf life and supporting product registration [1].

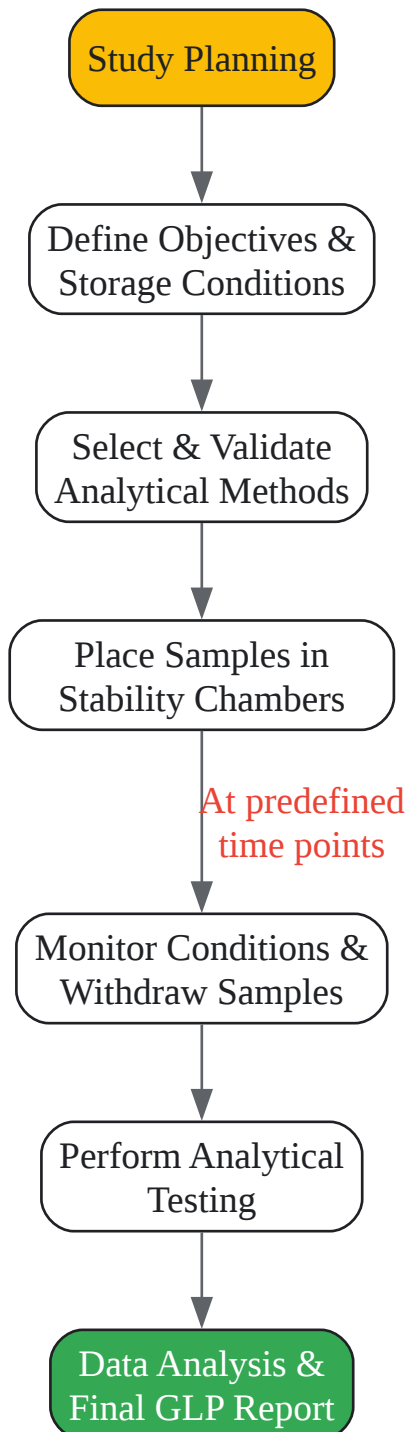
The table below outlines standard storage conditions for stability studies, which can be conducted as accelerated or long-term tests [1].

Study Type	Temperature	Duration	Humidity	Key Purpose
Accelerated	54°C	2 weeks	Not specified	Rapid assessment of stability; simulates longer-term effects.
Cold	0°C ± 2°C	7 days	Not specified	Evaluate stability under cold chain conditions.
Long-term	20°C ± 2°C	1 - 3 years	Optional controlled	Determine definitive shelf life under expected storage environments.
Long-term	25°C ± 2°C	1 - 3 years	Optional controlled	Alternative common condition for long-term shelf life studies.

These studies should be conducted under **Good Laboratory Practice (GLP)** standards and are aligned with international guidelines such as **OPPTS 830.6317, OPPTS 830.6320, CIPAC MT 46.4, and CIPAC MT 39.3** [1].

Experimental Workflow for a Stability Study

The following diagram illustrates the key phases of a stability study, from planning to final reporting. You can use this Graphviz DOT script to generate the workflow diagram.



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This workflow ensures reproducibility and compliance with regulatory expectations. The end-to-end project management, from study planning to final report delivery, is handled under GLP compliance, with a quality assurance team auditing critical phases for data integrity [1].

Stability Studies FAQ

- **What are the predefined storage conditions available?** You can utilize a range of conditions, including accelerated (e.g., 54°C for 2 weeks), cold (0°C ± 2°C for 7 days), and long-term storage (up to 3 years at 20°C ± 2°C or 25°C ± 2°C). Study parameters can also be customized to meet specific regulatory or product needs [1].
- **What support is available after I submit my data to regulators?** The service includes post-submission support to assist in addressing regulatory questions or providing additional data packages if needed [1].

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References

1. Stability Studies for Agrosience [selvita.com]

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